GC-MS analysis parameters for 2,3'-Dichloro-2'-methoxyacetanilide

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Compound of Interest	
Compound Name:	*2,3'-Dichloro-2'-methoxyacetanilide*
CAS No.:	*67291-68-3*
Cat. No.:	*B6615586*

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Application Note: GC-MS Analytical Profiling and Quantification of **2,3'-Dichloro-2'-methoxyacetanilide**

Introduction & Chemical Profiling

2,3'-Dichloro-2'-methoxyacetanilide (Molecular Formula: C9H9Cl2NO2) is a halogenated acetanilide derivative. With a monoisotopic mass of 233.00 Da, it shares critical structural homology with widely utilized chloroacetanilide herbicides such as acetochlor, metolachlor, and butachlor[1]. The presence of the rigid aniline core, coupled with the methoxy and chloroacetyl groups, renders this molecule semi-volatile and highly amenable to Gas Chromatography-Mass Spectrometry (GC-MS)[2]. This application note details a highly sensitive, self-validating GC-MS protocol designed for researchers and drug development professionals requiring robust quantification of this compound in complex matrices.

Mechanistic Rationale & Experimental Design

To achieve sub-ng/g limits of detection (LOD) while maintaining scientific integrity, every step of this protocol is driven by the specific physicochemical properties of the analyte:

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- Extraction Chemistry (Modified QuEChERS): Traditional liquid-liquid extractions are solvent-heavy and prone to emulsion formation. A modified QuEChERS approach using acetonitrile is selected because it provides high recovery for moderately polar chloroacetanilides while effectively precipitating matrix proteins[2].

- Sorbent Selection (C18 vs. PSA): During dispersive Solid-Phase Extraction (dSPE) cleanup, C18 sorbent is strictly preferred over Primary Secondary Amine (PSA). PSA can interact with the amide functionality of acetanilides, leading to poor analyte recoveries. C18 effectively removes non-polar interfering lipids without retaining the target analyte[2].

- Injection Dynamics: A pulsed splitless injection technique is critical. By temporarily increasing the inlet pressure during the injection window, the vaporized sample cloud is rapidly compressed and transferred onto the column. This minimizes the residence time in the hot inlet (250°C), preventing the thermal degradation of the chloroacetyl moiety[2].

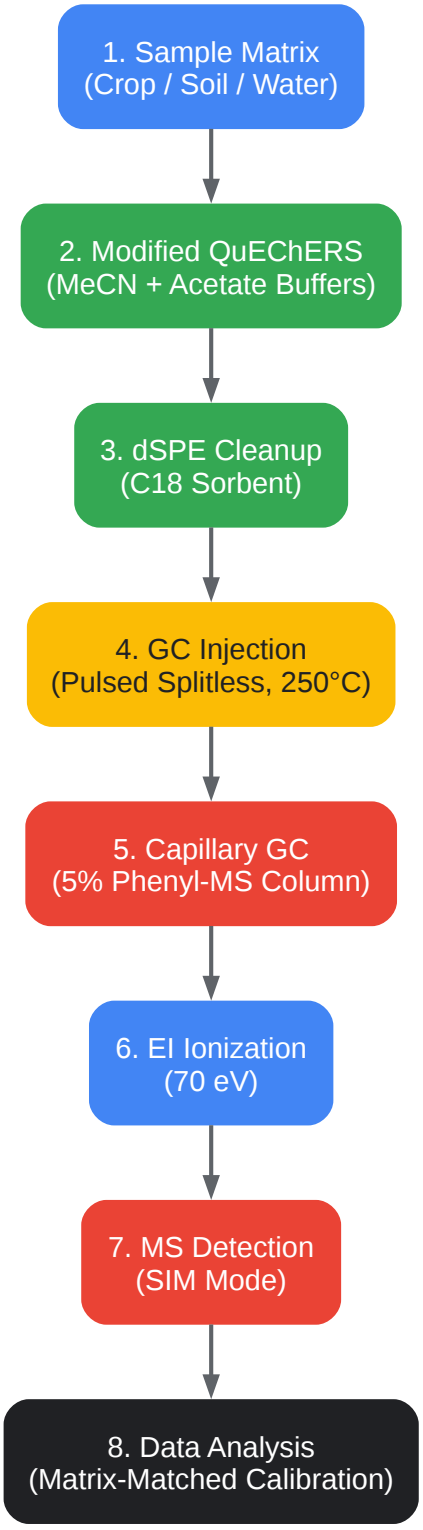
- Chromatographic Separation: A 5% phenyl / 95% dimethylpolysiloxane stationary phase (e.g., HP-5MS) is employed. The slight polarizability of the phenyl rings interacts favorably with the

  -electrons of the aniline ring, ensuring sharp, symmetrical peaks and baseline resolution from complex matrix backgrounds[2][3].

- Ionization and Detection: Electron Impact (EI) ionization at 70 eV generates a highly reproducible fragmentation pattern. Operating the mass spectrometer in Selected Ion Monitoring (SIM) mode enhances the signal-to-noise ratio by exclusively scanning for the most abundant and specific fragments, allowing for limits of detection (LOD) in the sub-ng/g range[3][4].

Analytical Workflow Visualization

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Fig 1. End-to-end analytical workflow for the GC-MS quantification of chloroacetanilides.

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Step-by-Step Methodologies

Sample Extraction (Modified QuEChERS)

- Weigh exactly 10.0 g of homogenized sample into a 50 mL PTFE centrifuge tube.
- Spike the sample with 100 µL of an isotopically labeled internal standard solution (e.g., 1 µg/mL Acetochlor-d11) to initiate the self-validating recovery tracking.
- Add 10.0 mL of Acetonitrile containing 1% (v/v) acetic acid. Vortex vigorously for 1 minute to ensure complete solvent-matrix interaction.
- Add the extraction salt partition packet (4.0 g anhydrous MgSO4, 1.0 g NaCl, 1.0 g Sodium Citrate, 0.5 g Disodium Citrate Sesquihydrate).
- Immediately shake the tube vigorously for 2 minutes to prevent the MgSO4 from forming an exothermic clump, which can trap the analyte.
- Centrifuge the mixture at 4000 rpm for 5 minutes at room temperature.

dSPE Cleanup

- Transfer 1.5 mL of the upper organic (acetonitrile) layer into a 2 mL dSPE microcentrifuge tube pre-loaded with 150 mg anhydrous MgSO4 and 50 mg C18 sorbent.
- Vortex the mixture for 1 minute to facilitate lipid and non-polar interference adsorption.
- Centrifuge at 10,000 rpm for 3 minutes.
- Filter the purified supernatant through a 0.22 µm PTFE syringe filter directly into a deactivated glass GC autosampler vial.

Self-Validating Quality Control System

To ensure absolute trustworthiness in the data, this protocol mandates a self-validating framework. Chloroacetanilides are notorious for exhibiting "matrix-induced signal enhancement" in GC-MS[2]. This phenomenon occurs when matrix components block active silanol sites in the GC liner and column, preventing analyte degradation and allowing a higher fraction of the intact analyte to reach the detector compared to a neat solvent standard.

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Mandatory QC Actions:

- Matrix-Matched Calibration: Calibration curves must be prepared using blank matrix extracts rather than pure solvent. This normalizes the signal enhancement effect, ensuring accurate quantification (

).
- Internal Standardization: The use of an isotopically labeled internal standard (spiked prior to step 4.1) automatically corrects for extraction losses, injection volume variances, and minor fluctuations in MS tuning.

Quantitative Data & Instrument Parameters

Table 1: Target Analyte Physicochemical Properties

Parameter	Value / Description
Analyte Name	**2,3'-Dichloro-2'-methoxyacetanilide**
Molecular Formula	C9H9Cl2NO2
Monoisotopic Mass	233.00 Da[1]

| Volatility / Polarity | Semi-volatile, moderately polar |

Table 2: GC Operating Parameters

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Parameter	Setting	Rationale
Column	**HP-5MS (30 m × 0.25 mm × 0.25 µm)**	**Optimal polarity for acetanilides; low bleed[2].**
Carrier Gas	Helium (99.999%), 1.0 mL/min	Provides optimal linear velocity for separation[4].
Injection Mode	Pulsed Splitless, 1.0 µL	Rapid vaporization; prevents thermal breakdown[2].
Inlet Temperature	250 °C	Ensures complete volatilization without pyrolysis[2].

| Oven Program | 100°C (1 min)

20°C/min to 220°C

1°C/min to 230°C

20°C/min to 260°C (Hold 3 min) | Slow ramp through the elution window (220-230°C) maximizes resolution from matrix peaks[4]. |

Table 3: Mass Spectrometer (MS) Parameters

Parameter	Setting
Ionization Source	**Electron Impact (EI), 70 eV**
Source Temperature	230 °C
Quadrupole Temperature	150 °C
Solvent Delay	6.0 minutes
Detection Mode	Selected Ion Monitoring (SIM)
Target Quantitation Ion	m/z 233 [M]+ (Base isotopic mass)

| Qualifier Ions | m/z 235 [M+2]+, m/z 198 [M-Cl]+ |

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